

Handling and storage guidelines for 1,1,3,3-Tetraethylurea.

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Compound of Interest

Compound Name: Tetraethylurea

Cat. No.: B072240

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Technical Support Center: 1,1,3,3-Tetraethylurea

This guide provides essential information for the safe handling and storage of 1,1,3,3-**Tetraethylurea**, addressing potential issues researchers, scientists, and drug development professionals may encounter.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 1,1,3,3-**Tetraethylurea**?

A1: 1,1,3,3-**Tetraethylurea** is classified as an irritant.^[1] It is known to cause skin and serious eye irritation.^[1]

Q2: What personal protective equipment (PPE) is required when handling 1,1,3,3-**Tetraethylurea**?

A2: When handling this chemical, it is crucial to wear appropriate protective gloves, clothing, and eye/face protection.^[2] In case of potential inhalation of vapors or aerosols, respiratory protection is necessary.^[2]

Q3: What is the appropriate immediate response to accidental skin or eye contact with 1,1,3,3-**Tetraethylurea**?

A3: In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water or shower.^[2] For eye contact, rinse cautiously with water for several minutes,

removing contact lenses if present and easy to do, and continue rinsing.[3] Seek medical advice if irritation persists.[3]

Q4: How should I properly store 1,1,3,3-**Tetraethylurea** in the laboratory?

A4: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5] The container should be kept tightly closed.[4][5]

Q5: What materials are incompatible with 1,1,3,3-**Tetraethylurea**?

A5: 1,1,3,3-**Tetraethylurea** is incompatible with strong oxidizing agents.[5]

Troubleshooting Guide

Scenario 1: A small spill of 1,1,3,3-**Tetraethylurea** has occurred on the lab bench.

- Problem: Accidental spillage of the chemical.
- Solution:
 - Ensure adequate ventilation in the area.[4]
 - Wearing appropriate PPE (gloves, eye protection, and lab coat), absorb the spill with an inert material such as dry sand or earth.[4]
 - Place the absorbed material into a designated chemical waste container.[4]
 - Clean the spill area thoroughly.

Scenario 2: A researcher experiences skin irritation after handling 1,1,3,3-**Tetraethylurea**.

- Problem: Direct skin contact leading to irritation.
- Solution:
 - Immediately wash the affected area with plenty of soap and water.
 - Remove any contaminated clothing.[4]

- If skin irritation occurs and persists, seek medical advice or attention.^[3]
- Review the handling procedures and PPE used to prevent future occurrences.

Scenario 3: The 1,1,3,3-**Tetraethylurea** solution appears cloudy or has formed precipitates.

- Problem: Potential contamination or degradation of the chemical.
- Solution:
 - Do not use the chemical as its purity may be compromised.
 - Check the storage conditions to ensure they align with the recommended guidelines (cool, dry place, tightly sealed container).^[3]^[4]
 - Dispose of the compromised chemical according to your institution's hazardous waste disposal procedures.

Quantitative Data

Property	Value
Molecular Formula	C ₉ H ₂₀ N ₂ O
Boiling Point	211-213 °C
Density	0.907 g/mL at 20 °C
Flash Point	81 °C
Storage Temperature	Store in a cool and dry place.

Note: The data presented is for 1,1,3,3-**Tetraethylurea** and has been compiled from various sources.^[3]^[6]

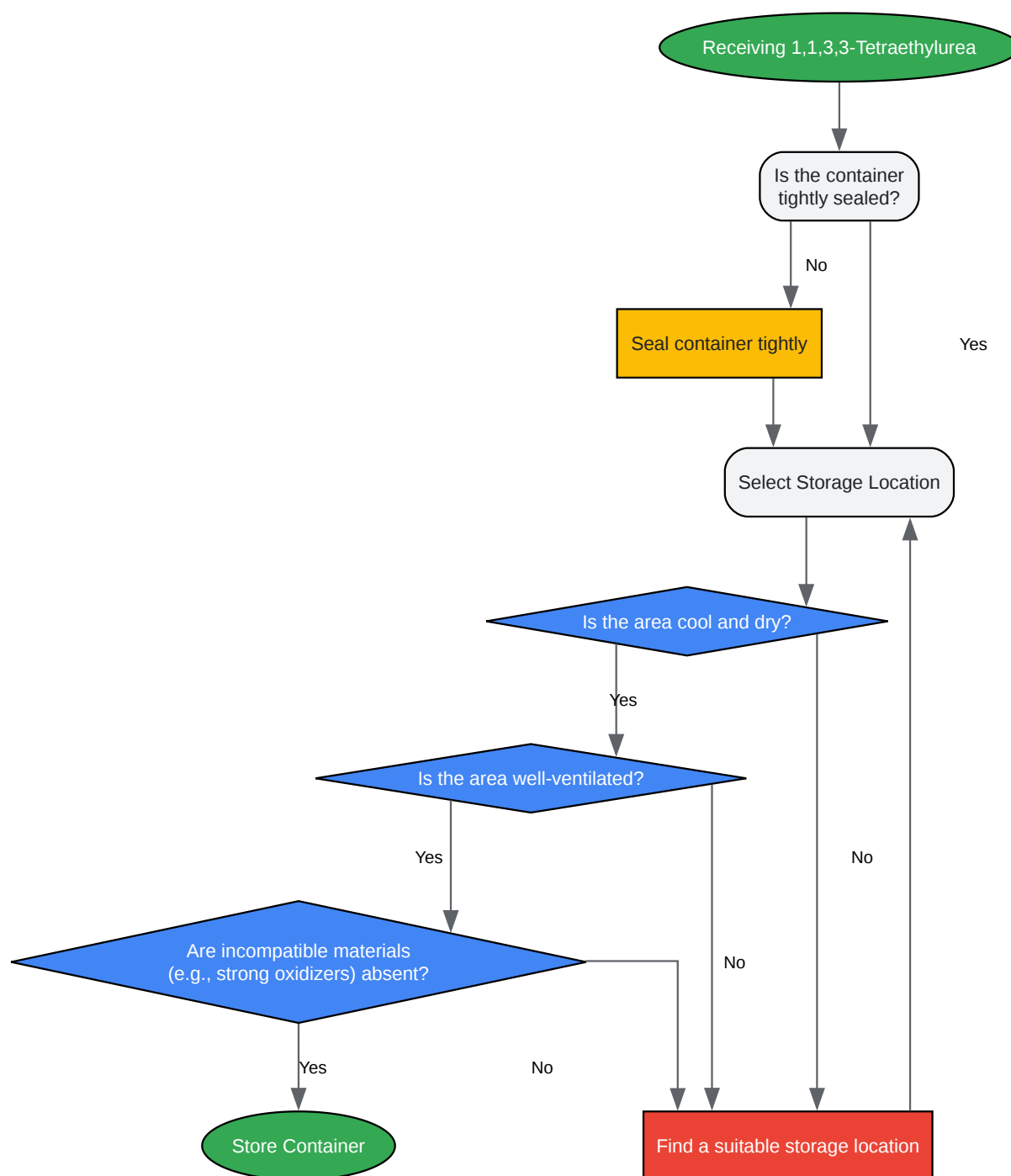
Experimental Protocols & Workflows

Below are diagrams illustrating key safety and handling workflows.



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Workflow for handling a spill of 1,1,3,3-**Tetraethylurea**.



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Decision-making process for the proper storage of 1,1,3,3-Tetraethylurea.

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